

Anticancer agent 245 for inducing apoptosis in cancer cell lines

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Anticancer agent 245*

Cat. No.: *B15561900*

[Get Quote](#)

Application Notes and Protocols for Anticancer Agent 245

For Researchers, Scientists, and Drug Development Professionals

Introduction

Anticancer Agent 245, also identified as Compound 115, is a novel 7-propanamide benzoxaborole derivative that has demonstrated potent cytotoxic and pro-apoptotic activities in various human cancer cell lines.^{[1][2]} These application notes provide a summary of its anticancer effects and detailed protocols for inducing and analyzing apoptosis in cancer cells.

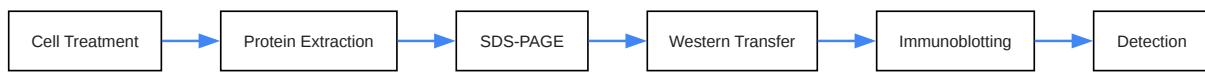
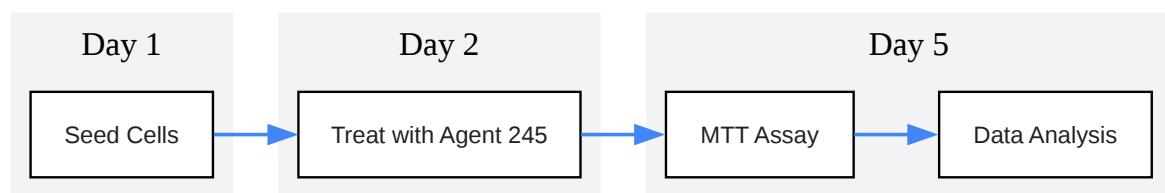
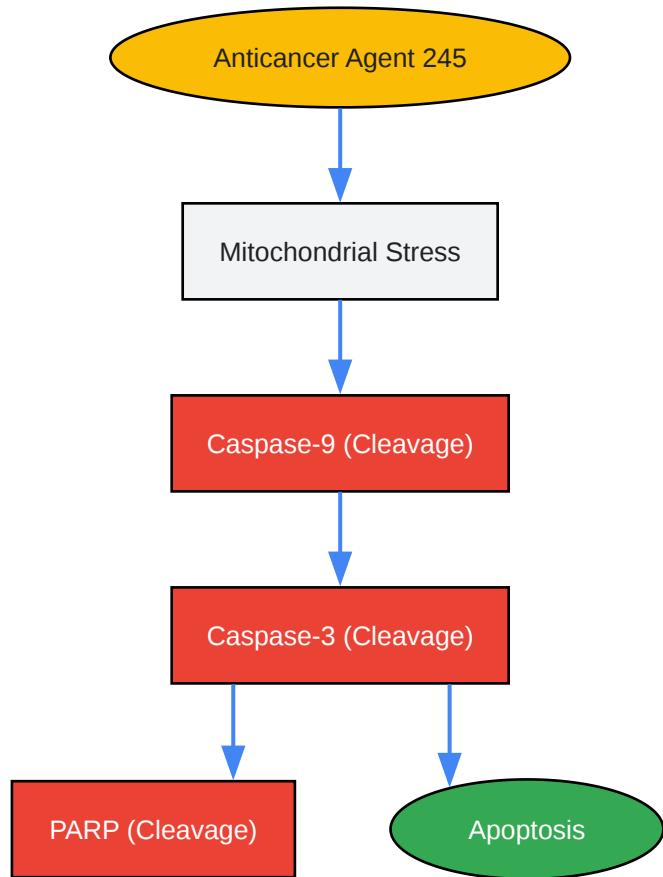
Biological Activity

Anticancer Agent 245 exhibits significant anti-proliferative effects across a range of cancer cell lines. The half-maximal inhibitory concentration (IC50) values for a 72-hour treatment period have been determined for the following cell lines^{[3][4]}:

Cell Line	Cancer Type	IC50 (μM)
SKOV3	Ovarian Cancer	0.021
MDA-MB-231	Breast Cancer	0.056
HCT-116	Colon Cancer	0.11

Mechanism of Action: Induction of Apoptosis

Anticancer Agent 245 induces cancer cell death primarily through the activation of the intrinsic apoptotic pathway. This is supported by evidence of the cleavage of key apoptosis-related proteins. While specific data for Compound 115 is part of ongoing research, a closely related analog, Compound 103, has been shown to induce the cleavage of Caspase-9, Caspase-3, and Poly (ADP-ribose) polymerase (PARP).^[5] This suggests a signaling cascade initiated by mitochondrial stress, leading to the activation of executioner caspases and subsequent cell death.



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.acs.org [pubs.acs.org]
- 2. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 3. Characterization of the anticancer effects of S115, a novel heteroaromatic thiosemicarbazone compound, in vitro and in vivo - PMC [pmc.ncbi.nlm.nih.gov]
- 4. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 5. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Anticancer agent 245 for inducing apoptosis in cancer cell lines]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15561900#anticancer-agent-245-for-inducing-apoptosis-in-cancer-cell-lines>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com